

An In-depth Technical Guide on Sodium Sulfite (ICSC 1200)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **sodium sulfite**, referencing the International Chemical Safety Card (ICSC) 1200. The information is structured to be a vital resource for laboratory and industrial applications.

Chemical Identification and Physical Properties

Sodium sulfite (Na₂SO₃) is an inorganic salt that presents as a white, odorless, crystalline solid or powder.[1][2][3] It is a versatile reducing agent used in various industrial processes, including pulp and paper manufacturing, water treatment, and as a food preservative.[3][4]

Table 1: Physical and Chemical Properties of Sodium Sulfite



Property	Value	
Molecular Formula	Na ₂ SO ₃	
Molecular Mass	126.04 g/mol	
Appearance	White crystals or powder	
Odor	Odorless	
Density (Anhydrous)	2.633 g/cm ³	
Density (Heptahydrate)	1.561 g/cm ³	
Melting Point	Decomposes above 500°C	
Solubility in Water	27.0 g/100 mL at 20°C	
pH of Solution	~9 (5% solution)	
Stability	Stable under normal conditions, but slowly oxidizes in air to sodium sulfate. Sensitive to air and moisture.	

Hazard Identification and Toxicology

Sodium sulfite is classified as harmful if swallowed and can cause severe allergic reactions in sensitive individuals. The primary chemical hazards stem from its reactivity with acids and its potential to cause sensitization.

Key Hazards:

- Reactivity with Acids: Contact with strong acids liberates toxic and irritating sulfur dioxide (SO₂) gas.
- Allergic Reactions: May cause allergy or asthma-like symptoms, particularly in sulfitesensitive individuals and asthmatics. Inhalation can lead to bronchoconstriction, and in severe cases, anaphylactic shock.
- Irritation: The dust and solutions can cause irritation to the skin, eyes, and respiratory tract.



Table 2: Acute Toxicity Data for Sodium Sulfite

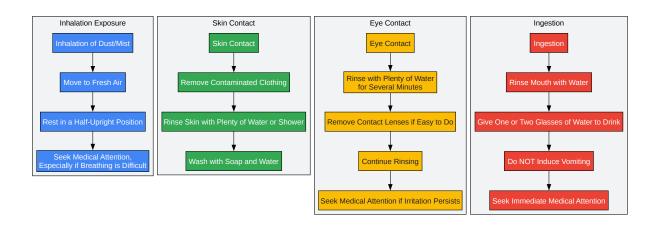
Route of Exposure	Species	Value
Oral (LD50)	Rat	2610 - 6400 mg/kg
Oral (LD50)	Mouse	820 mg/kg
Oral (LD50)	Rabbit	600 - 700 mg/kg
Inhalation (LC50)	Rat	>5.5 mg/L (4 hr)
Dermal (LD50)	Rat	>2000 mg/kg (for sodium metabisulfite, a related compound)

Note on Experimental Protocols: The data presented in Safety Data Sheets and ICSC cards are summaries of toxicological studies. The detailed experimental protocols for these studies (e.g., specific strain of animals, detailed observation parameters) are not publicly available within these summary documents and typically require access to specialized toxicology databases or the original study publications.

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure. The following workflows outline the necessary steps.





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Caption: First aid response workflow for different routes of exposure to **sodium sulfite**.

Handling, Storage, and Spill Management

Proper handling and storage procedures are essential to minimize risks. This includes using appropriate personal protective equipment (PPE) and having a clear plan for accidental releases.

Handling and Storage Guidelines:

 Ventilation: Use in a well-ventilated area. Local exhaust is required if dust is generated or if there is a risk of sulfur dioxide release.

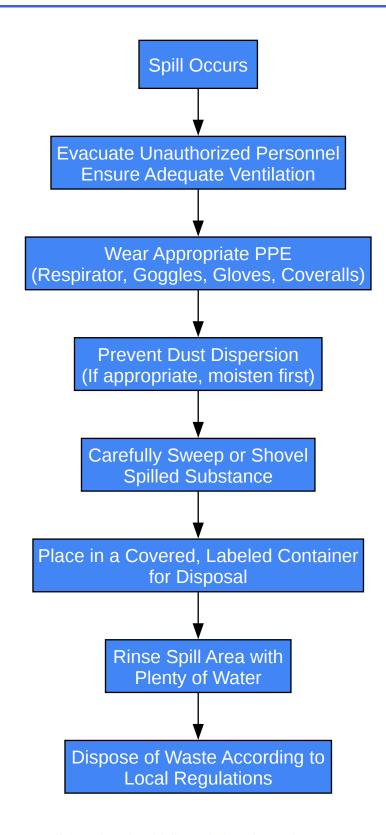






- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles.
 - Skin Protection: Compatible chemical-resistant gloves and protective clothing.
 - Respiratory Protection: A NIOSH-approved respirator for dusts and sulfur dioxide is necessary where ventilation is inadequate.
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers. Keep segregated from strong acids and oxidizing agents.





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Caption: Workflow for the safe cleanup and disposal of a **sodium sulfite** spill.



Fire and Explosion Hazard

Sodium sulfite itself is not combustible. However, in a fire, it can decompose.

- Decomposition: Decomposes on heating, producing toxic and corrosive fumes of sulfur oxides (SOx).
- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. Water spray can be used to keep containers cool and to knock down vapors.
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) to protect against toxic fumes.

Stability and Reactivity

Understanding the chemical stability and reactivity is key to safe storage and handling.

- Chemical Stability: Stable under normal conditions but is sensitive to air and moisture.
- Incompatible Materials:
 - Strong Oxidizing Agents: Reacts violently, can cause strong exothermic reactions.
 - Strong Acids: Reacts to release toxic sulfur dioxide gas.
- Hazardous Decomposition Products: Upon heating to decomposition, it emits toxic fumes of sulfur dioxide and leaves a sodium sulfide residue.

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 [https://www.benchchem.com/product/b128036#sodium-sulfite-safety-data-sheet-sds-icsc-1200]

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